

# Lipidomics Workflow for Eicosanoid Profiling: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Eicosanedia*

Cat. No.: *B13857970*

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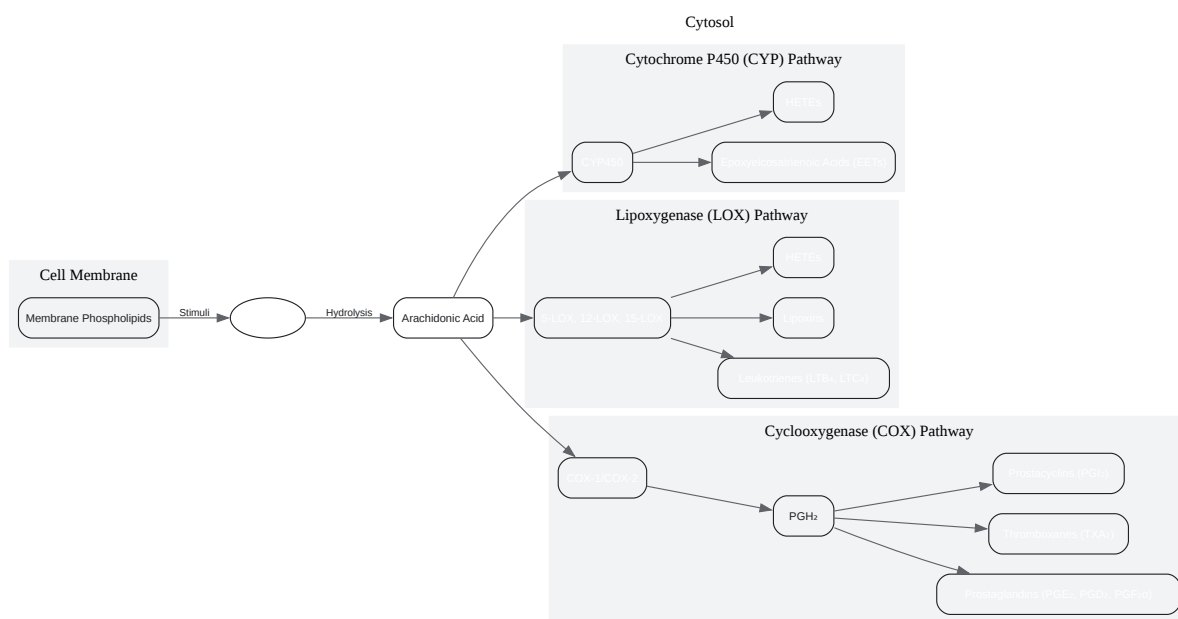
For Researchers, Scientists, and Drug Development Professionals

## Introduction

Eicosanoids are a class of potent signaling molecules derived from the oxidation of 20-carbon polyunsaturated fatty acids, primarily arachidonic acid. They play crucial roles in a multitude of physiological and pathological processes, including inflammation, immunity, cardiovascular function, and cancer. Accurate and robust quantification of eicosanoid profiles is essential for understanding disease mechanisms and for the development of novel therapeutic interventions. This document provides a detailed workflow for the profiling of eicosanoids using liquid chromatography-tandem mass spectrometry (LC-MS/MS), from sample collection to data analysis.

## Eicosanoid Biosynthesis Pathways

Eicosanoids are synthesized via three major enzymatic pathways: the cyclooxygenase (COX), lipoxygenase (LOX), and cytochrome P450 (CYP) pathways. These pathways convert arachidonic acid into a diverse array of bioactive lipids, including prostaglandins, thromboxanes, leukotrienes, and hydroxyeicosatetraenoic acids (HETEs).

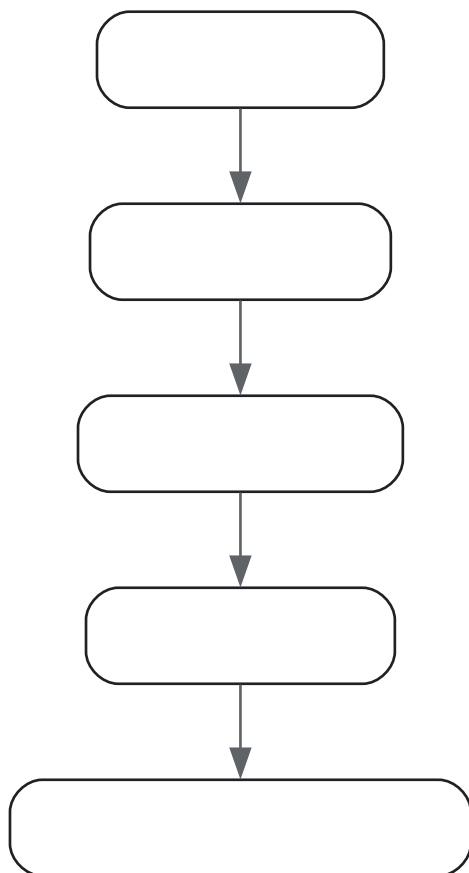


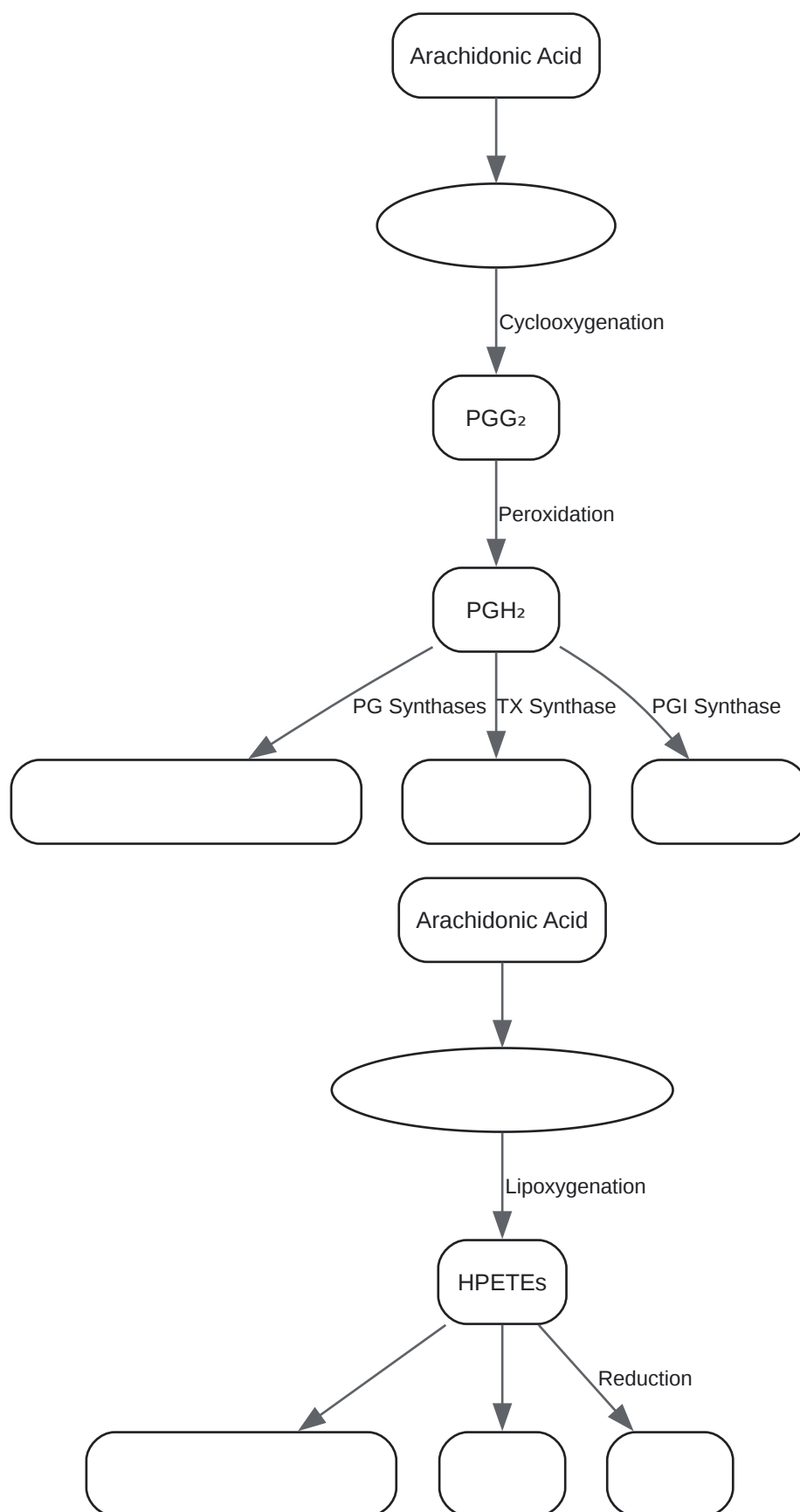
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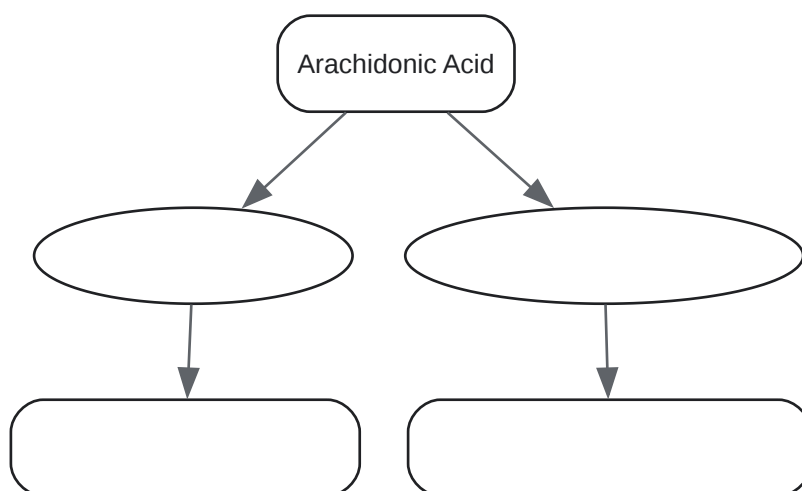
Caption: Overview of the three major eicosanoid biosynthesis pathways.

## Experimental Workflow

A robust and reproducible workflow is critical for accurate eicosanoid profiling. The following sections detail the key steps from sample handling to data acquisition.







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